

# Physical and chemical properties of 3-Bromo-5nitroisonicotinaldehyde

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Compound of Interest

Compound Name: 3-Bromo-5-nitroisonicotinaldehyde

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# An In-depth Technical Guide to 3-Bromo-5nitroisonicotinaldehyde

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Experimental data for **3-Bromo-5-nitroisonicotinaldehyde** is not readily available in published literature. The following guide presents predicted data for the target compound and complements it with experimental data for the closely related analog, 3-Bromo-5-nitrobenzaldehyde, to provide a valuable reference for researchers.

### Introduction

**3-Bromo-5-nitroisonicotinaldehyde** is a substituted pyridine derivative with potential applications in medicinal chemistry and materials science. Its trifunctional nature, featuring an aldehyde, a bromo group, and a nitro group on a pyridine ring, makes it an attractive building block for the synthesis of more complex molecules. The electron-withdrawing properties of the nitro group and the bromine atom significantly influence the reactivity of the pyridine ring and the aldehyde functionality. This guide provides a summary of its predicted physical and chemical properties and offers insights into its synthesis and potential reactivity based on analogous compounds.

# **Physicochemical Properties**



Due to the absence of experimental data for **3-Bromo-5-nitroisonicotinaldehyde**, the following tables summarize its predicted properties from computational models and provide experimental data for the analogous compound, **3-Bromo-5-nitrobenzaldehyde**.

Table 1: Predicted Physical and Chemical Properties of 3-Bromo-5-nitroisonicotinaldehyde

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>3</sub> BrN <sub>2</sub> O <sub>3</sub>	PubChem[1][2]
Molecular Weight	230.01 g/mol	PubChem
Monoisotopic Mass	229.9327 Da	PubChem[2]
XlogP (predicted)	0.8	PubChem[2]
Hydrogen Bond Donor Count	0	PubChem
Hydrogen Bond Acceptor Count	4	PubChem
Rotatable Bond Count	1	PubChem
Exact Mass	229.93269 g/mol	PubChem
Topological Polar Surface Area	75.8 Ų	PubChem
Heavy Atom Count	12	PubChem
CAS Number	Not assigned	

Table 2: Experimental Physical and Chemical Properties of 3-Bromo-5-nitrobenzaldehyde (Analogous Compound)



Property	Value	Source
Molecular Formula	C7H4BrNO3	Sigma-Aldrich
Molecular Weight	230.02 g/mol	Sigma-Aldrich
Appearance	White to Almost white powder to crystal	Tokyo Chemical Industry Co., Ltd.
Melting Point	101-106 °C	Sigma-Aldrich, MySkinRecipes[3]
Boiling Point	306.9±27.0 °C (Predicted)	ChemicalBook[4]
Density	1.8±0.1 g/cm³	ChemicalBook[4]
Solubility	Soluble in Methanol	ChemicalBook
CAS Number	355134-13-3	Sigma-Aldrich

# **Spectroscopic Data**

No experimental spectroscopic data for **3-Bromo-5-nitroisonicotinaldehyde** has been found. The following is predicted mass spectrometry data. For reference, experimental <sup>1</sup>H NMR data for **3-Bromo-5-nitrobenzaldehyde** is also provided.

Table 3: Predicted Mass Spectrometry Data for 3-Bromo-5-nitroisonicotinaldehyde

Adduct	m/z	
[M+H] <sup>+</sup>	230.93998	
[M+Na] <sup>+</sup>	252.92192	
[M-H] <sup>-</sup>	228.92542	
[M+NH <sub>4</sub> ] <sup>+</sup>	247.96652	
[M+K] <sup>+</sup>	268.89586	
Source: PubChemLite[2]		



<sup>1</sup>H NMR Data for 3-Bromo-5-nitrobenzaldehyde (Analogous Compound)

Solvent: DMSO-d6

Shifts (δ): 10.09 (s, 1H), 8.79-8.55 (m, 2H), 8.51 (s, 1H)[4][5]

## **Synthesis and Reactivity**

Proposed Synthesis of **3-Bromo-5-nitroisonicotinaldehyde** 

A plausible synthetic route to **3-Bromo-5-nitroisonicotinaldehyde** can be extrapolated from the established synthesis of 3-Bromo-5-nitrobenzaldehyde. The proposed starting material would be 3-nitroisonicotinaldehyde.

Experimental Protocol for the Synthesis of 3-Bromo-5-nitrobenzaldehyde (Analogous Compound)[4][5]

- Reactants:
  - 3-Nitrobenzaldehyde (1.0 g, 6.6 mmol)
  - N-Bromosuccinimide (NBS) (1.4 g, 7.9 mmol)
  - Concentrated Sulfuric Acid (4.0 mL)
- Procedure:
  - Dissolve 3-nitrobenzaldehyde in concentrated sulfuric acid at room temperature.
  - Add N-bromosuccinimide portion-wise to the solution.
  - Heat the reaction mixture to 65 °C and maintain this temperature for 1 hour.
  - After cooling to room temperature, pour the reaction mixture slowly into ice water.
  - Collect the resulting precipitate by filtration.
  - The crude product can be purified by recrystallization from an ethyl acetate/petroleum ether mixture.



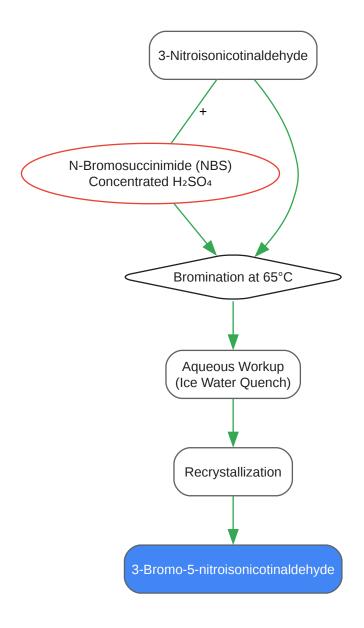
#### **Expected Reactivity**

The presence of a bromine atom makes **3-Bromo-5-nitroisonicotinaldehyde** a suitable substrate for various cross-coupling reactions, such as Suzuki, Stille, and Heck couplings, allowing for the introduction of diverse substituents at the 3-position of the pyridine ring. The nitro group can be reduced to an amino group, providing a handle for further functionalization, such as amide bond formation or diazotization reactions. The aldehyde group is expected to undergo typical reactions of aromatic aldehydes, including oxidation to a carboxylic acid, reduction to an alcohol, and formation of imines and other condensation products.

### **Visualizations**

Diagram 1: Proposed Synthesis Workflow for **3-Bromo-5-nitroisonicotinaldehyde** 



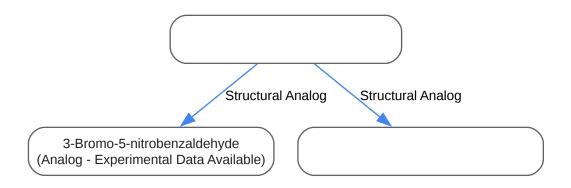


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Caption: A proposed workflow for the synthesis of **3-Bromo-5-nitroisonicotinaldehyde**.

Diagram 2: Logical Relationship of Analogous Compounds





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Caption: Relationship between the target compound and its experimentally characterized analogs.

## **Safety Information**

While no specific safety data for **3-Bromo-5-nitroisonicotinaldehyde** is available, the safety precautions for the analogous **3-Bromo-5-nitrobenzaldehyde** should be considered as a minimum. It is harmful if swallowed and may cause skin, eye, and respiratory irritation. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this or any related chemical. All work should be conducted in a well-ventilated fume hood.

### Conclusion

**3-Bromo-5-nitroisonicotinaldehyde** represents a promising, albeit understudied, chemical entity for synthetic and medicinal chemistry. This guide provides a foundational understanding of its predicted properties and potential synthetic pathways based on the best available data from analogous compounds. Further experimental investigation is necessary to fully elucidate its chemical behavior and unlock its potential for various applications. Researchers are encouraged to use the provided information as a starting point for their investigations into this and related molecules.

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#### References

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